

Application Notes: Sample Preparation for Cystine Analysis in Granulocytes

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Compound of Interest

Compound Name: DL-Cystine-d6

Cat. No.: B1459269

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Introduction

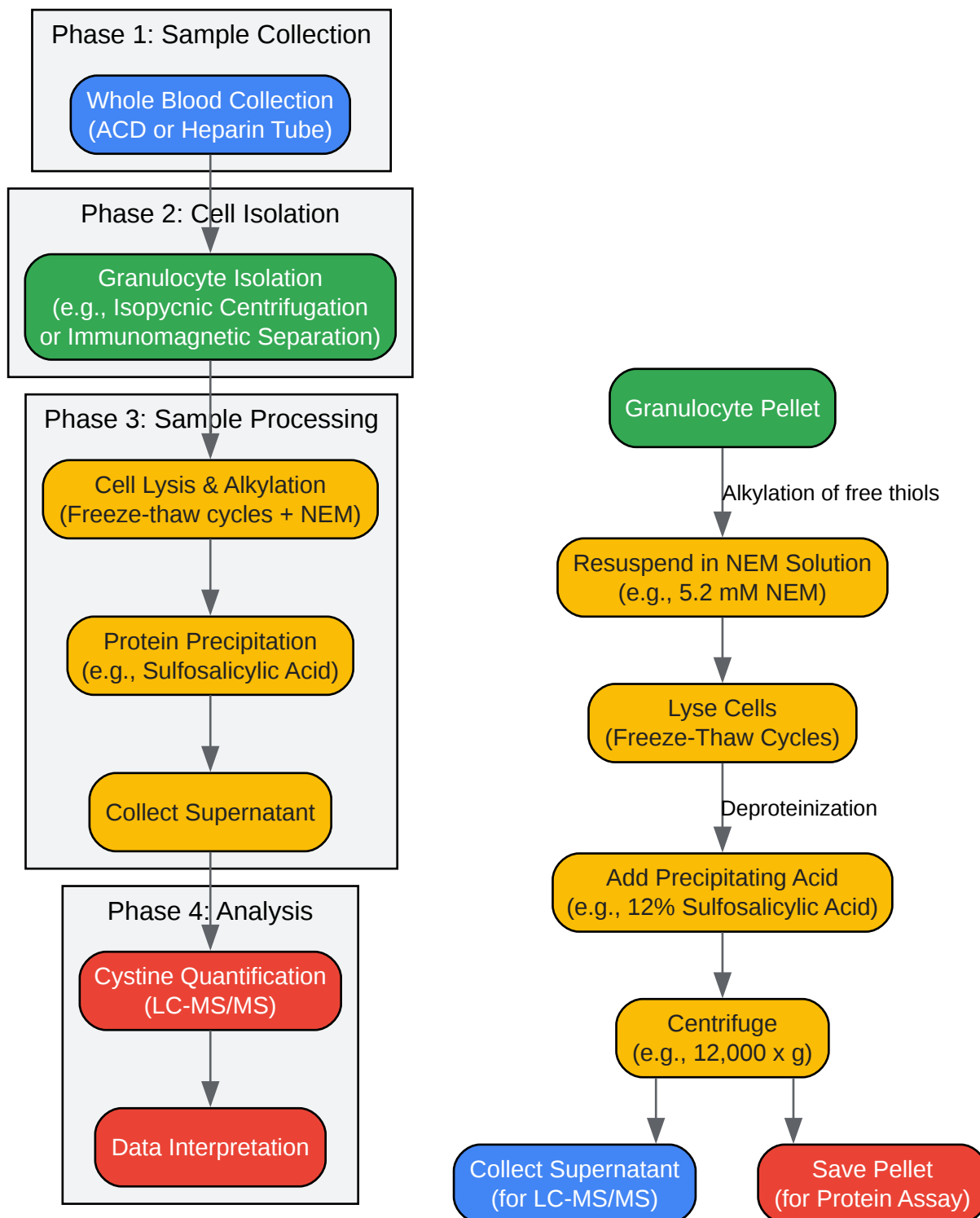
The accurate measurement of intracellular cystine is crucial for the diagnosis and therapeutic monitoring of cystinosis, a rare autosomal recessive lysosomal storage disorder.[1][2][3] Cystinosis is characterized by the accumulation of cystine within lysosomes, leading to cellular dysfunction and damage in various organs, particularly the kidneys.[4] Granulocytes, a type of white blood cell, are the preferred cell type for this analysis because they show a significant accumulation of cystine in affected individuals.[5] Monitoring cystine levels in granulocytes allows clinicians to assess the effectiveness of cysteamine therapy, the standard treatment for cystinosis, which works to deplete lysosomal cystine.

Modern analytical methods, primarily Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), offer high sensitivity and specificity for cystine quantification, largely replacing older, more cumbersome techniques like the cystine-binding protein (CBP) assay. The success of these advanced analytical methods is highly dependent on meticulous sample preparation. This document provides detailed protocols for the preparation of granulocyte samples for accurate and reproducible cystine analysis.

Experimental Workflow Overview

The overall process for determining granulocyte cystine levels involves several critical stages, from blood collection to final analysis. The primary steps include the isolation of granulocytes from whole blood, lysis of the isolated cells to release intracellular contents, precipitation of proteins which can interfere with analysis, and finally, quantification of cystine using a sensitive

analytical method like LC-MS/MS. Each step must be carefully controlled to ensure the stability of the analyte and the integrity of the sample.



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References

- 1. Measurement of cystine in granulocytes using liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Stable isotope dilution analysis of cystine in granulocyte suspensions as cysteine: a powerful method for the diagnosis, the follow-up, and treatment of patients with cystinosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Improvement of the cystine measurement in granulocytes by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. erndim.org [erndim.org]
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